

# A Comprehensive Technical Guide to 3-Bromo-4-chloroisopropylbenzene

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## Compound of Interest

Compound Name:	3-Bromo-4-chloroisopropylbenzene
Cat. No.:	B1523851

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For Researchers, Scientists, and Drug Development Professionals

**Authored by: [Your Name/Gemini], Senior Application Scientist**

## Abstract

This technical guide provides a detailed overview of **3-Bromo-4-chloroisopropylbenzene**, a halogenated aromatic compound with significant potential as a chemical intermediate in various fields, including pharmaceutical and agrochemical synthesis. This document consolidates essential data, including its molecular and physical properties, structural information, and nomenclature. The guide is intended to serve as a foundational resource for professionals engaged in organic synthesis and drug development, offering insights into its chemical identity and characteristics.

## Chemical Identity and Molecular Structure

**3-Bromo-4-chloroisopropylbenzene**, systematically named 2-bromo-1-chloro-4-propan-2-ylbenzene, is an organohalogen compound.<sup>[1][2]</sup> Its structure features a benzene ring substituted with a bromine atom, a chlorine atom, and an isopropyl group. The relative positions of these substituents are critical to its chemical reactivity and potential applications in targeted synthesis.

The molecular formula of this compound is C<sub>9</sub>H<sub>10</sub>BrCl.[1][2] The presence of both bromine and chlorine atoms on the aromatic ring, along with the alkyl isopropyl group, imparts a unique combination of steric and electronic properties that can be exploited in synthetic chemistry.

## Molecular Weight

The molecular weight of **3-Bromo-4-chloroisopropylbenzene** is 233.53 g/mol .[1][2][3] This value is crucial for stoichiometric calculations in chemical reactions and for various analytical techniques, including mass spectrometry.

## Structural Representation

The structural arrangement of atoms in **3-Bromo-4-chloroisopropylbenzene** is a key determinant of its chemical behavior.

Caption: 2D structure of **3-Bromo-4-chloroisopropylbenzene**.

## Physicochemical Properties and Identifiers

A comprehensive understanding of the physicochemical properties and standard identifiers is essential for the safe handling, storage, and application of **3-Bromo-4-chloroisopropylbenzene** in a laboratory setting.

Property	Value	Source
Molecular Formula	C9H10BrCl	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	233.53 g/mol	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
IUPAC Name	2-bromo-1-chloro-4-propan-2-ylbenzene	<a href="#">[1]</a> <a href="#">[2]</a>
CAS Number	90350-25-7	<a href="#">[1]</a> <a href="#">[2]</a>
Synonyms	2-Bromo-1-chloro-4-isopropylbenzene, 3-Bromo-4-chloro isopropyl benzene	<a href="#">[1]</a> <a href="#">[2]</a>
SMILES	CC(C)C1=CC(=C(C=C1)Cl)Br	<a href="#">[1]</a>
InChI Key	NSVFYXVTWMTRCY-UHFFFAOYSA-N	<a href="#">[1]</a> <a href="#">[2]</a>

## Synthesis and Reactivity Insights

While detailed experimental protocols are beyond the scope of this guide, it is pertinent to discuss the general synthetic strategies and expected reactivity of **3-Bromo-4-chloroisopropylbenzene**.

## Potential Synthetic Routes

The synthesis of **3-Bromo-4-chloroisopropylbenzene** can likely be achieved through electrophilic aromatic substitution reactions.[\[1\]](#) A plausible approach would involve the bromination of 4-chloroisopropylbenzene in the presence of a Lewis acid catalyst. The directing effects of the chlorine and isopropyl groups on the aromatic ring will influence the regioselectivity of the bromination reaction.

Another potential route could involve halogen exchange reactions, although this is often less direct for aromatic systems.[\[1\]](#)

Caption: Plausible synthetic workflow for **3-Bromo-4-chloroisopropylbenzene**.

## Applications in Research and Development

As a halogenated aromatic compound, **3-Bromo-4-chloroisopropylbenzene** serves as a valuable building block in organic synthesis. The presence of two distinct halogen atoms (bromine and chlorine) at specific positions allows for selective functionalization through various cross-coupling reactions, such as Suzuki, Heck, and Sonogashira couplings. This makes it an attractive intermediate for the synthesis of more complex molecules with potential applications in:

- Pharmaceuticals: As a scaffold or intermediate for the synthesis of active pharmaceutical ingredients (APIs).
- Agrochemicals: In the development of new pesticides and herbicides.
- Material Science: For the creation of novel polymers and functional materials.[\[1\]](#)

## Safety and Handling

As with all halogenated organic compounds, **3-Bromo-4-chloroisopropylbenzene** should be handled with appropriate safety precautions in a well-ventilated laboratory fume hood. Personal protective equipment (PPE), including safety goggles, gloves, and a lab coat, should be worn at all times. For detailed safety information, it is imperative to consult the material safety data sheet (MSDS) provided by the supplier.

## Conclusion

**3-Bromo-4-chloroisopropylbenzene** is a key chemical intermediate with well-defined molecular and physical properties. Its unique structure, featuring a combination of bromine, chlorine, and an isopropyl group on a benzene ring, offers significant synthetic versatility. This guide provides foundational knowledge for researchers and professionals, enabling them to effectively utilize this compound in their research and development endeavors.

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## References

- 1. Buy 3-Bromo-4-chloroisopropylbenzene | 90350-25-7 [smolecule.com]
- 2. 2-Bromo-1-chloro-4-isopropylbenzene | C9H10BrCl | CID 50997864 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 2-Bromo-4-chloro-1-(1-methylethyl)benzene | C9H10BrCl | CID 67988282 - PubChem [pubchem.ncbi.nlm.nih.gov]
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